

Indirubin-5-sulfonate pharmacokinetics absorption distribution

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Compound Focus: Indirubin-5-sulfonate

CAS No.: 244021-67-8

Cat. No.: S587368

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Known Pharmacological Activity

While specific ADME data is lacking, **Indirubin-5-sulfonate** is characterized as a potent kinase inhibitor. The table below summarizes its primary known biological activities and targets.

Target	Reported Activity (IC50)	Experimental Context	Citation
CDK2/Cyclin A	35 nM	Enzyme inhibition	[1]
CDK1/Cyclin B	55 nM	Enzyme inhibition	[1]
CDK5/p35	65 nM	Enzyme inhibition	[1]
CDK2/Cyclin E	150 nM	Enzyme inhibition	[1]
CDK4/Cyclin D1	300 nM	Enzyme inhibition	[1]
GSK-3 β	Shows inhibitory activity	Not specified	[1]
Glycogen Phosphorylase b (GPb)	Ki = 13.8 μ M	Enzyme inhibition (rabbit muscle)	[2]

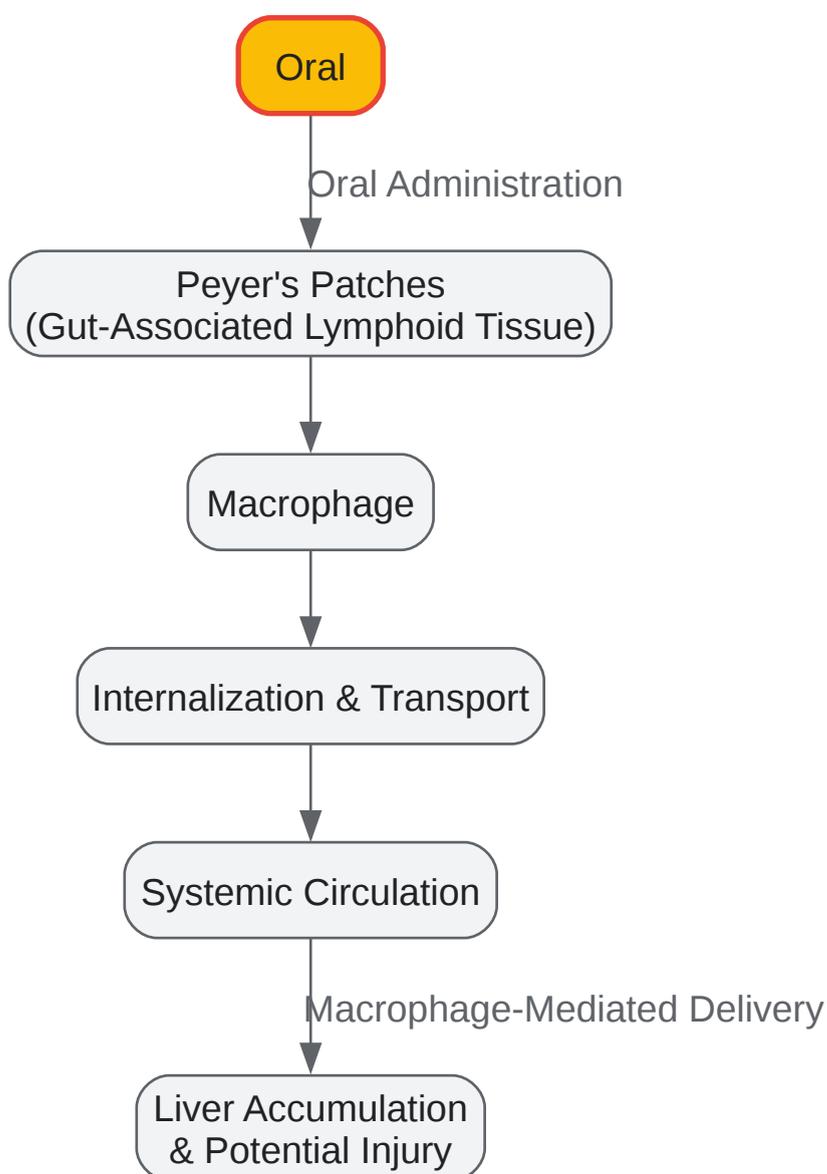
Target	Reported Activity (IC50)	Experimental Context	Citation
General Solubility	Improved vs. parent indirubin	Not experimentally detailed	[3]

The Critical Challenge of Solubility

The most significant, and likely limiting, factor for the pharmacokinetics of **Indirubin-5-sulfonate** and its parent compound, indirubin, is **extremely low aqueous solubility** [4] [3].

- **Inherent Property:** Indirubin is highly insoluble, which severely restricts its passive diffusion and oral bioavailability [4] [3].
- **Derivative Rationale:** The synthesis of sulfonated derivatives like **Indirubin-5-sulfonate** was primarily aimed at improving water solubility compared to the parent indirubin [3]. However, detailed quantitative solubility data for this specific compound is not publicly available.
- **Novel Transport Pathway:** Recent research on indirubin suggests that insoluble plant-derived molecules may not follow conventional absorption pathways. Instead, they can be **internalized by macrophages in the gut's Peyer's patches and transported to tissues like the liver via the circulatory system** [4]. This macrophage-mediated transport could be a crucial, yet previously overlooked, mechanism for how insoluble compounds like **Indirubin-5-sulfonate** might achieve systemic distribution.

The following diagram illustrates this proposed transport pathway for insoluble indirubin compounds, which may also be relevant for **Indirubin-5-sulfonate**.



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*Proposed transport pathway for insoluble indirubin compounds. This mechanism is based on studies of indirubin itself and has not been confirmed for **Indirubin-5-sulfonate** [4].*

Research Recommendations

To address the significant gaps in knowledge, the following experimental approaches are recommended:

- **Solubility and Permeability Assays:** Prioritize standardized tests (e.g., kinetic solubility in PBS, PAMPA for permeability) to establish baseline physicochemical properties [3].

- **Advanced Formulation Strategies:** Investigate modern drug delivery systems, such as **supersaturatable self-microemulsifying drug delivery systems (S-SMEDDS)**, which have been shown to dramatically improve the oral bioavailability of other insoluble indirubin derivatives [3].
- **Macrophage-Mediated Transport Studies:** Design experiments to confirm whether **Indirubin-5-sulfonate** utilizes the macrophage-dependent transport pathway identified for indirubin [4]. This could involve *in vitro* macrophage uptake studies and *in vivo* pharmacokinetic studies in macrophage-depleted animal models.

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References

1. Indirubin-5-sulfonate | CDK Inhibitor [medchemexpress.com]
2. Binding of the potential antitumour agent indirubin-5- ... [pubmed.ncbi.nlm.nih.gov]
3. Indirubin and Indirubin Derivatives for Counteracting ... [pmc.ncbi.nlm.nih.gov]
4. Macrophage-Mediated Transport of Insoluble Indirubin ... - PMC [pmc.ncbi.nlm.nih.gov]

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